

Technical Monograph: Spectral & Chelation Properties of Acid Alizarin Violet N

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Acid Alizarin Violet N

CAS No.: 2092-55-9

Cat. No.: B606668

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Executive Summary

Acid Alizarin Violet N (C.I.[1][2][3][4] Mordant Violet 5) is a water-soluble azo dye utilized primarily as a complexometric indicator and a chromogenic reagent for the trace determination of metal ions (Al^{3+} , Zn^{2+} , Ni^{2+}). Despite its name, it is not an anthraquinone derivative like Alizarin; rather, it is a sulfonated azo compound.[1] Its utility stems from a tridentate coordination geometry that induces significant bathochromic shifts and fluorescence enhancement upon metal binding, making it a sensitive probe for inorganic analysis and nuclear histochemistry.[1]

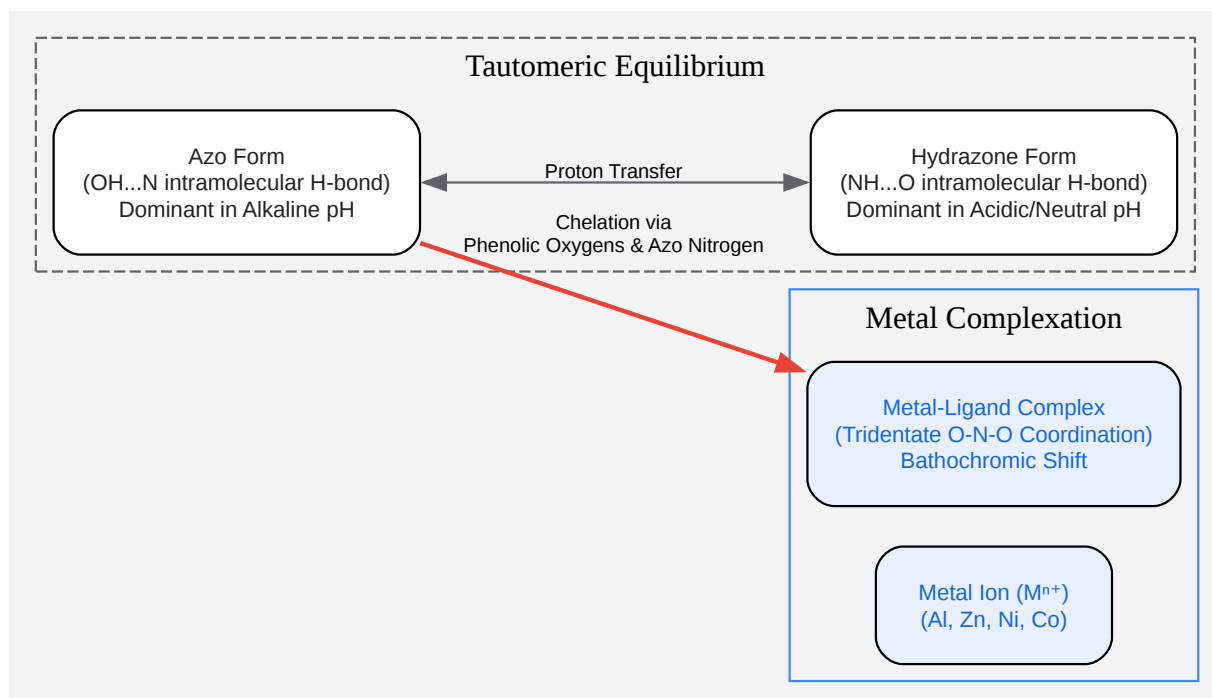
Chemical Identity & Structural Basis

The nomenclature "Acid Alizarin" historically refers to the dye's ability to mordant with metals similarly to alizarin, but the chromophore is distinct.

Property	Specification
IUPAC Name	Sodium 4-hydroxy-3-[(2-hydroxy-1-naphthyl)azo]benzenesulfonate
CAS Number	2092-55-9
C.I.[1][5][6] Number	15670 (Mordant Violet 5)
Chemical Formula	C ₁₆ H ₁₁ N ₂ NaO ₅ S
Molecular Weight	366.32 g/mol
Chromophore	Azo group (-N=N-) linking a benzene and naphthalene ring
Key Functional Groups	Sulfonate (-SO ₃ Na, solubility), o,o'-Dihydroxy (chelation)

Structural Diagram & Tautomerism

AAVN exists in a tautomeric equilibrium between the Azo and Hydrazone forms.[1] In solution, this equilibrium is pH-dependent and shifts upon metal coordination.[1][7]



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Figure 1: Tautomeric equilibrium between azo and hydrazone forms, and the subsequent stabilization of the azo form via tridentate metal chelation.

Spectral Properties (UV-Vis & Fluorescence)

Electronic Absorption (UV-Vis)

The absorption spectrum of AAVN is characterized by

transitions of the azo system. The position of the absorption maximum (

) is highly sensitive to pH (solvatochromism) and metal ligation.

State / Condition	(nm)	Visual Color	Extinction Coefficient ()
Acidic (pH < 6)	~500 nm	Orange-Red	$\sim 1.3 \times 10^4$ $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$
Alkaline (pH > 9)	~545 - 550 nm	Violet	High
Al-AAVN Complex	580 - 600 nm	Deep Red/Purple	Increased vs. free dye
Zn-AAVN Complex	~560 nm	Red-Violet	$\sim 1.16 \times 10^4$ $\text{L}[1]\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$

Key Insight: The shift from 500 nm to >550 nm upon adding a metal ion (like Aluminum) constitutes a Bathochromic (Red) Shift.[1] This separation allows for the spectrophotometric quantification of the metal against a reagent blank.

Fluorescence Properties

Unlike many azo dyes which are non-fluorescent due to rapid photo-isomerization, the Aluminum-AAVN complex is highly fluorescent.

- Excitation: ~530–550 nm (Green)[1]
- Emission: >600 nm (Red)[1][2]
- Application: This property is exploited in confocal microscopy for nuclear staining, where the dye binds to aluminum mordanted to nucleic acids.[1][2]

Physicochemical Parameters

Acid Dissociation Constants (pKa)

AAVN possesses ionizable protons on the sulfonate group and the two hydroxyl groups.

- pKa₁ (< 1): Sulfonic acid group (always ionized in solution).[1]

- pK_{a2} (6.25 ± 0.1): First phenolic hydroxyl / Azo-Hydrazone transition.^[1] This is the critical value for its use as a pH indicator (turning from orange to violet).^[1]
- pK_{a3} (~ 9.35): Second phenolic hydroxyl.^[1]

Solubility & Stability^[1]^[4]

- Solubility: Soluble in water (magenta solution) and ethanol (red-orange).^[1] Slightly soluble in acetone.^[1]
- Stability: Stable in acidic media; susceptible to oxidation by strong oxidants (e.g., permanganate) which cleave the azo bond.

Protocol: Spectrophotometric Determination of Aluminum

This protocol utilizes the bathochromic shift of the Al-AAVN complex for quantitative analysis.

Reagents

- AAVN Stock Solution (0.1%): Dissolve 0.1 g of **Acid Alizarin Violet N** in 100 mL of deionized water.
- Acetate Buffer (pH 5.5): Mix 0.2 M acetic acid and 0.2 M sodium acetate to achieve pH 5.5.
- Aluminum Standard: 100 $\mu\text{g/mL}$ Al^{3+} in dilute HCl.

Methodology

- Preparation: In a 25 mL volumetric flask, add:
 - Sample aliquot containing 5–50 μg of Al^{3+} .^[1]
 - 5.0 mL of Acetate Buffer (pH 5.5).^[1]^[8]
 - 2.0 mL of AAVN Stock Solution.^[1]

- Reaction: Allow the mixture to stand for 15 minutes at room temperature. The color will deepen to a reddish-violet.[1]
- Measurement:
 - Set the spectrophotometer to 585 nm (or the determined of the complex).
 - Zero the instrument using a Reagent Blank (Buffer + Dye + Water, no Metal). Note: The blank will absorb at ~500 nm, so measuring at 585 nm minimizes background interference.
- Quantification: Calculate concentration using a standard calibration curve prepared under identical conditions.

Interference Control

- Iron (Fe^{3+}): Interferes significantly.[1] Mask with ascorbic acid or hydroxylamine hydrochloride.[1]
- Fluoride: Quenches the reaction (competes for Al).[1] Must be removed by evaporation with sulfuric acid if present.[1]

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- To cite this document: BenchChem. [Technical Monograph: Spectral & Chelation Properties of Acid Alizarin Violet N]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b606668/docs#technical-monograph-spectral-chelation-properties-of-acid-alizarin-violet-n\]](https://www.benchchem.com/product/b606668/docs#technical-monograph-spectral-chelation-properties-of-acid-alizarin-violet-n)

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